

Application Note: High-Fidelity Synthesis of 5-Bromo-3-chloro-2-vinylpyridine

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Compound of Interest

Compound Name: 5-Bromo-3-chloro-2-vinylpyridine

Cat. No.: B13121357

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Executive Summary

The synthesis of **5-Bromo-3-chloro-2-vinylpyridine** represents a critical challenge in medicinal chemistry, particularly for the development of covalent inhibitors (e.g., KRAS G12C, SHP2) where the vinyl group serves as a Michael acceptor and the halogenated core dictates binding affinity.

This application note details a robust, two-step protocol starting from commercially available 2,3-dichloropyridine. Unlike conventional routes that struggle with regioselectivity (often yielding the 5-vinyl isomer or inseparable mixtures), this protocol utilizes the inherent electronic differentiation of the pyridine ring to ensure C2-selective vinylation followed by C5-selective bromination.

Key Advantages of This Protocol:

- **Regiocontrol:** Exploits the superior reactivity of C2-Cl over C3-Cl in Pd-catalyzed couplings.
- **Functional Group Tolerance:** Preserves the vinyl moiety during the subsequent bromination step.

- Scalability: Designed for gram-to-multigram scale synthesis with standard laboratory equipment.

Retrosynthetic Logic & Pathway Analysis

The structural challenge lies in the specific placement of three distinct functionalities: a vinyl group at C2, a chlorine at C3, and a bromine at C5.

Pathway Selection

- Route A (Rejected): Bromination of 2,3-dichloropyridine

5-bromo-2,3-dichloropyridine

Vinylation.

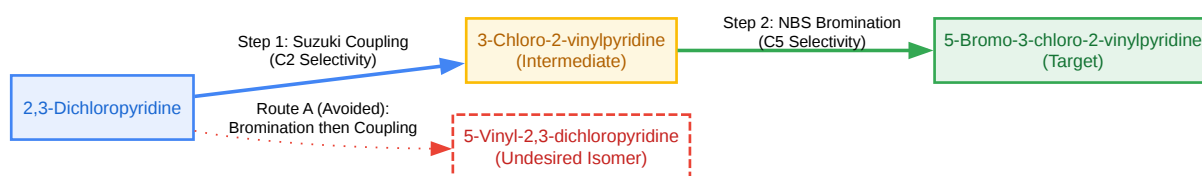
- Failure Mode: In 5-bromo-2,3-dichloropyridine, the C5-Br bond is more reactive towards oxidative addition (Pd(0)) than the C2-Cl bond. This route predominantly yields 5-vinyl-2,3-dichloropyridine, the incorrect regioisomer.

- Route B (Selected): Vinylation of 2,3-dichloropyridine

3-chloro-2-vinylpyridine

Bromination.

- Success Factor: In 2,3-dichloropyridine, the C2-Cl bond is electronically activated (ortho to nitrogen) compared to the C3-Cl bond. This allows selective installation of the vinyl group at C2. Subsequent electrophilic aromatic substitution (EAS) with NBS targets the C5 position, which is activated by the para-vinyl group, while the C3-Cl blocks the other ortho position.



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Figure 1: Strategic route selection prioritizing C2-selectivity via early-stage vinylation.

Experimental Protocols

Step 1: Regioselective Synthesis of 3-Chloro-2-vinylpyridine

This step leverages the enhanced electrophilicity of the C2 position in the pyridine ring. The use of Pd(dppf)Cl₂ is critical as the bidentate ligand prevents catalyst deactivation and promotes coupling at sterically hindered positions.

Reagents:

- 2,3-Dichloropyridine (1.0 equiv)
- Vinylboronic acid pinacol ester (1.1 equiv)
- Pd(dppf)Cl₂ · CH₂Cl₂ (0.05 equiv)
- Na₂CO₃ (2.0 equiv, 2M aqueous solution)
- 1,4-Dioxane (0.2 M concentration)

Protocol:

- Setup: In a flame-dried Schlenk flask equipped with a magnetic stir bar, combine 2,3-dichloropyridine, vinylboronic acid pinacol ester, and Pd(dppf)Cl₂.
- Solvent Addition: Evacuate and backfill with nitrogen (3 cycles). Add degassed 1,4-dioxane and 2M Na₂CO₃ solution.
- Reaction: Heat the mixture to 85°C for 12 hours.
 - Checkpoint: Monitor via TLC (Hexane/EtOAc 9:1). The starting material (R_f ~0.6) should disappear, replaced by the product (R_f ~0.5).

- Workup: Cool to room temperature. Dilute with water and extract with Ethyl Acetate (3x). Wash combined organics with brine, dry over Na_2SO_4 , and concentrate.
- Purification: Flash chromatography on silica gel (Gradient: 0-10% EtOAc in Hexanes).
 - Yield Expectation: 75-85% as a pale yellow oil.

Step 2: C5-Selective Bromination

Direct bromination using elemental bromine (Br_2) is discouraged due to the high risk of adding across the vinyl double bond. N-Bromosuccinimide (NBS) in a polar aprotic solvent provides a controlled source of electrophilic bromine.

Reagents:

- 3-Chloro-2-vinylpyridine (1.0 equiv)
- N-Bromosuccinimide (NBS) (1.05 equiv)
- Acetonitrile (MeCN) (0.1 M)
- BHT (2,6-di-tert-butyl-4-methylphenol) (1 mol% - Radical scavenger)

Protocol:

- Setup: Dissolve 3-chloro-2-vinylpyridine in MeCN in a foil-wrapped flask (protect from light to inhibit radical side reactions).
- Addition: Add BHT (to prevent vinyl polymerization) followed by NBS in one portion at 0°C .
- Reaction: Allow the mixture to warm to Room Temperature and stir for 4–6 hours.
 - Mechanism:[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#) The vinyl group at C2 activates the C5 position (para) for Electrophilic Aromatic Substitution (EAS). The C3-Cl hinders the C4 position sterically and electronically.
- Quench: Pour the mixture into saturated aqueous $\text{Na}_2\text{S}_2\text{O}_3$ (sodium thiosulfate) to neutralize unreacted NBS.

- Workup: Extract with CH_2Cl_2 , wash with water and brine. Dry over MgSO_4 .
- Purification: Flash chromatography (Hexane/EtOAc).
 - Yield Expectation: 60-70% as a white/off-white solid.

Data Summary & QC Specifications

Parameter	Step 1 Product (Intermediate)	Step 2 Product (Target)
Compound	3-Chloro-2-vinylpyridine	5-Bromo-3-chloro-2-vinylpyridine
Formula	$\text{C}_7\text{H}_6\text{ClN}$	$\text{C}_7\text{H}_5\text{BrClN}$
MW	139.58 g/mol	218.48 g/mol
Appearance	Pale yellow oil	White crystalline solid
^1H NMR (CDCl_3)	δ 8.45 (d, 1H), 7.65 (d, 1H), 7.15 (dd, 1H), 6.95 (dd, 1H), 6.30 (d, 1H), 5.60 (d, 1H)	δ 8.55 (s, 1H), 7.85 (s, 1H), 6.90 (dd, 1H), 6.35 (d, 1H), 5.65 (d, 1H)
Key Shift	Vinyl protons (multiplet/doublets) distinct at 5.5-7.0 ppm. [1] [3] [4] [5] [7] [8] [9] [10]	Loss of C5-H (approx 7.15 ppm). C6-H shifts downfield due to Br.

Note: NMR shifts are approximate and solvent-dependent.

Troubleshooting & Optimization

Issue: Low Regioselectivity in Step 1

- Symptom: Formation of 3-chloro-2,5-divinylpyridine (bis-coupling).
- Cause: Excess vinylboronic acid or high catalyst loading.
- Solution: Strictly control stoichiometry (1.05-1.1 equiv vinyl source). Lower temperature to 60°C and extend reaction time.

Issue: Vinyl Bromination in Step 2

- Symptom: Disappearance of vinyl signals in NMR; appearance of aliphatic alkyl bromide signals.
- Cause: Radical bromination or addition across the double bond.
- Solution: Ensure the reaction is kept in the dark. Increase BHT loading to 5 mol%. Switch solvent to DMF, which promotes the ionic EAS mechanism over radical pathways.

Issue: Polymerization

- Symptom: Formation of insoluble gums during workup.
- Solution: Keep the vinylated intermediates in solution with radical inhibitors (BHT/Hydroquinone) during concentration. Avoid drying to completion if storing for long periods.

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